

Fenazaquin Spray Application for Crop Protection: Detailed Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenazaquin

Cat. No.: B1672487

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Fenazaquin is a broad-spectrum acaricide and insecticide belonging to the quinazoline class of chemicals.^[1] It is effective against a wide range of mite species and some insects, including whiteflies.^{[2][3]} **Fenazaquin** acts as a potent inhibitor of the mitochondrial electron transport chain at Complex I (NADH:ubiquinone reductase), disrupting cellular respiration in target pests.^{[4][5][6]} This document provides detailed application notes and protocols for the use of **fenazaquin** spray in crop protection, with a focus on research and development applications.

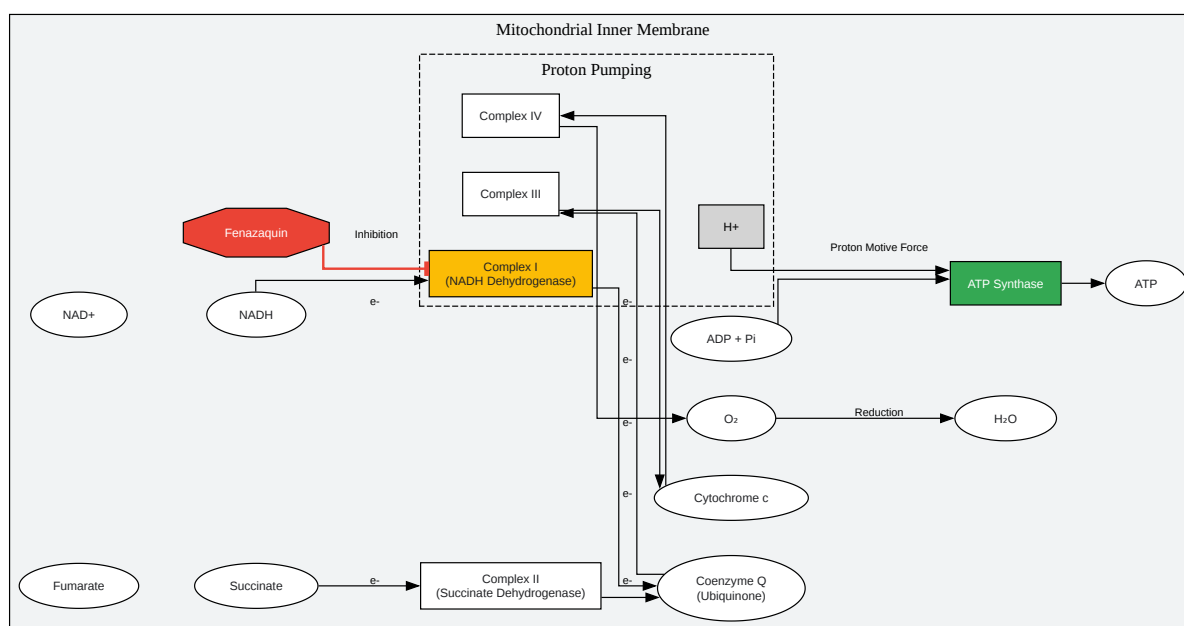
Physicochemical Properties

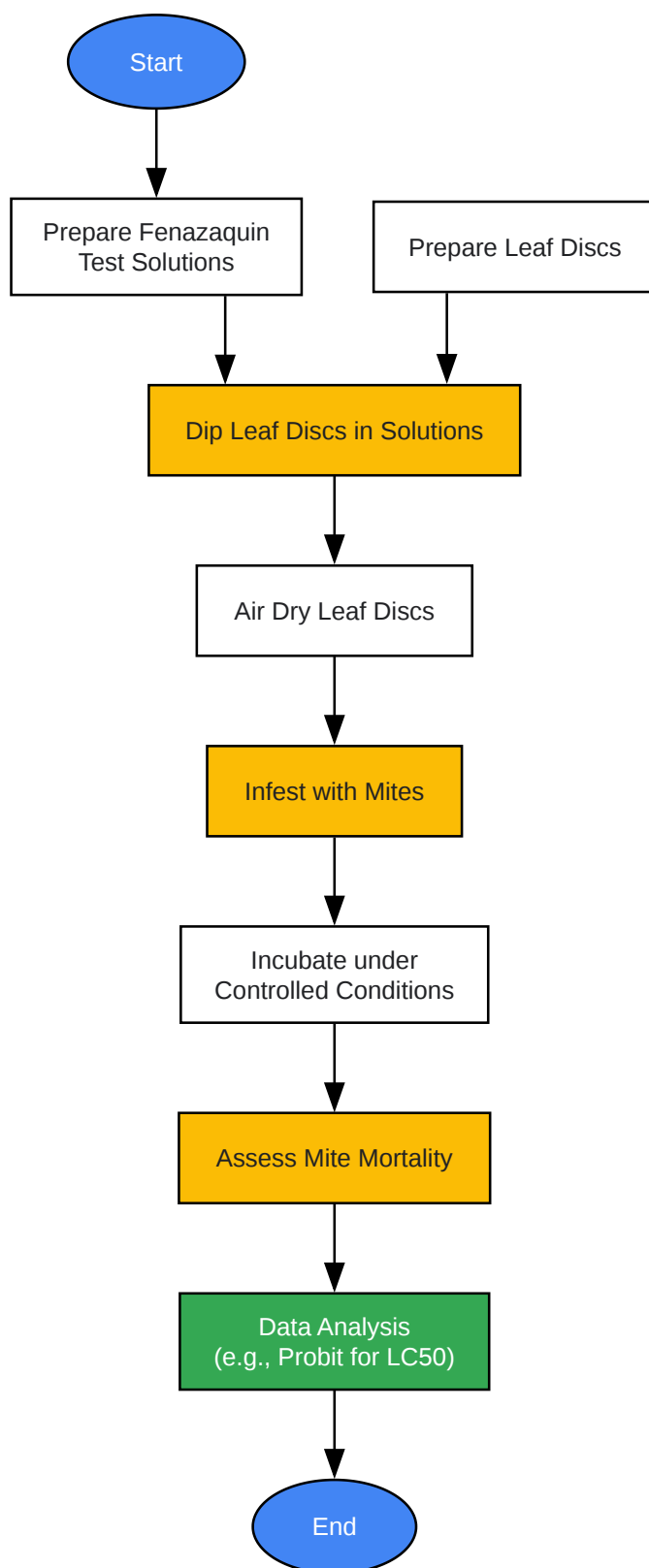
Property	Value
Chemical Name	4-[2-[4-(1,1-dimethylethyl)phenyl]ethoxy]quinazoline
CAS Number	120928-09-8
Molecular Formula	C20H22N2O
Molecular Weight	306.4 g/mol [4]
Water Solubility	0.102 mg/L at pH 5 & 7; 0.135 mg/L at pH 9[2]
Log(KOW)	5.71 at 25°C[2]

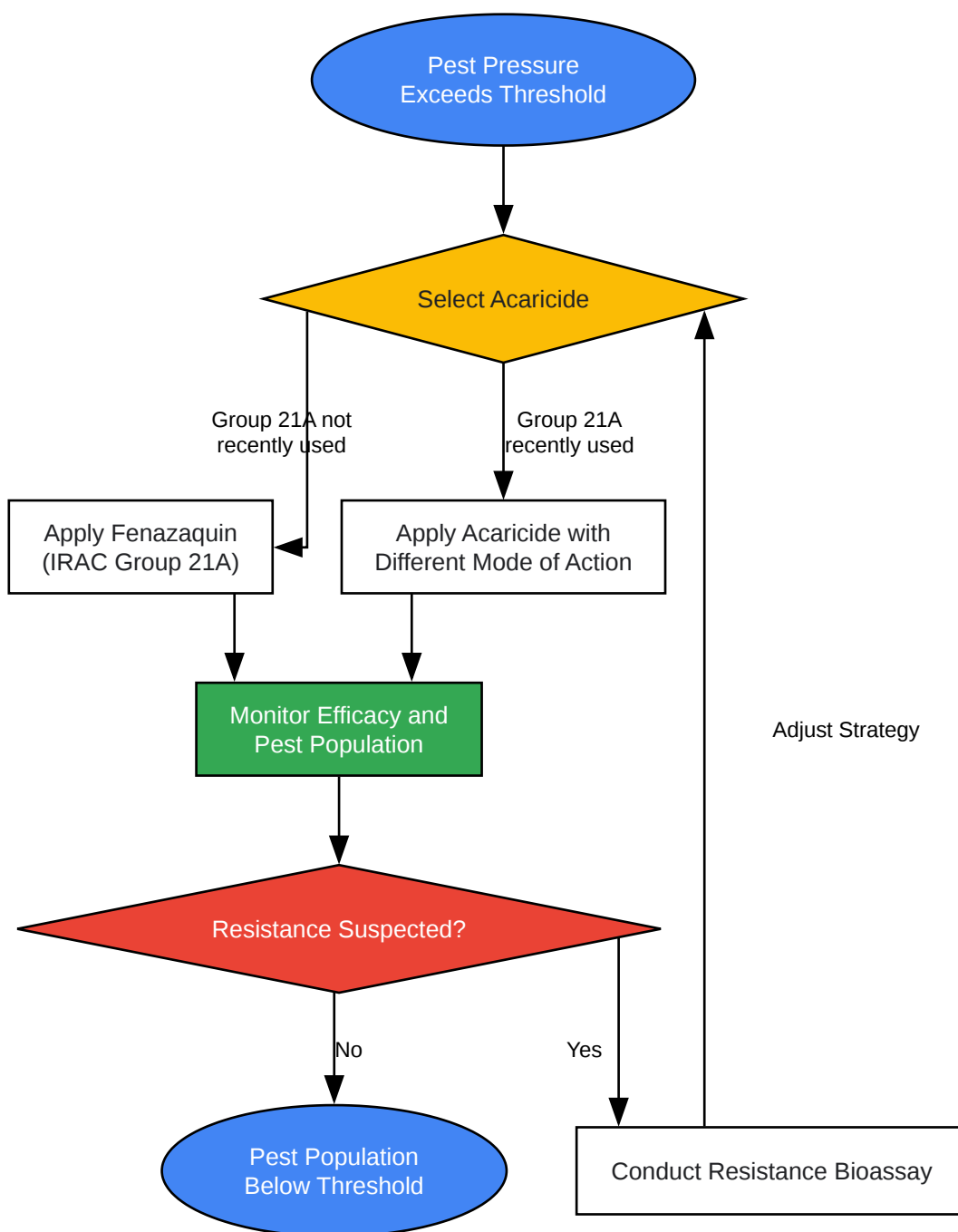
Mode of Action

Fenazaquin's primary mode of action is the inhibition of mitochondrial electron transport at Complex I.[4][7] This disruption of ATP synthesis leads to paralysis and death of the target pest. It exhibits both contact and ingestion activity and is effective against all life stages of mites, including eggs (ovicidal activity), nymphs, and adults.[2][8]

Signaling Pathway Diagram







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A Leaf-Mimicking Method for Oral Delivery of Bioactive Substances Into Sucking Arthropod Herbivores - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pp1.eppo.int [pp1.eppo.int]
- 3. Making and applying foliar fertiliser and pesticide solutions [protocols.io]
- 4. activeagriscience.com [activeagriscience.com]
- 5. Fenazaquin | C₂₀H₂₂N₂O | CID 86356 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. downloads.regulations.gov [downloads.regulations.gov]
- 8. FIELD BIOASSAY METHODOLOGIES FOR THE DETECTION OF RESISTANCE TO ACARICIDES IN POPULATIONS OF EUROPEAN RED MITE (ACARI: TETRANYCHIDAE) | The Canadian Entomologist | Cambridge Core [cambridge.org]
- To cite this document: BenchChem. [Fenazaquin Spray Application for Crop Protection: Detailed Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672487#fenazaquin-spray-application-for-crop-protection]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com